

# Personal protective equipment for handling 6-Bromoisoquinoline-1-carbonitrile

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## Compound of Interest

Compound Name: 6-Bromoisoquinoline-1-carbonitrile

Cat. No.: B1380134

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## Essential Safety and Handling Guide for 6-Bromoisoquinoline-1-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromoisoquinoline-1-carbonitrile** (CAS RN: 1082674-24-5). Adherence to these guidelines is critical to ensure personal safety and proper management of this chemical in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

**6-Bromoisoquinoline-1-carbonitrile** is a solid substance that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1][2]

A comprehensive personal protective equipment (PPE) strategy is mandatory to mitigate these risks. The following table summarizes the required PPE for handling this compound.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves prior to use.	To prevent skin contact and irritation.[3]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	To protect eyes from dust particles and splashes, preventing serious eye irritation.[3]
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dust is recommended.	To prevent inhalation of dust and subsequent respiratory tract irritation.[3]

## Quantitative Data Summary

The following table summarizes the available quantitative physical and chemical data for **6-Bromoisoquinoline-1-carbonitrile**.

Property	Value	Source
Molecular Formula	C10H5BrN2	<a href="#">[2]</a>
Molecular Weight	233.07 g/mol	<a href="#">[2]</a>
Physical State	Solid (Yellow to white)	<a href="#">[2]</a>
Melting Point	152°C	<a href="#">[1]</a>
Boiling Point (Predicted)	403.9 ± 25.0 °C	<a href="#">[1]</a>
Density (Predicted)	1.66 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Storage Temperature	Room Temperature (Sealed in dry)	<a href="#">[1]</a> <a href="#">[2]</a>

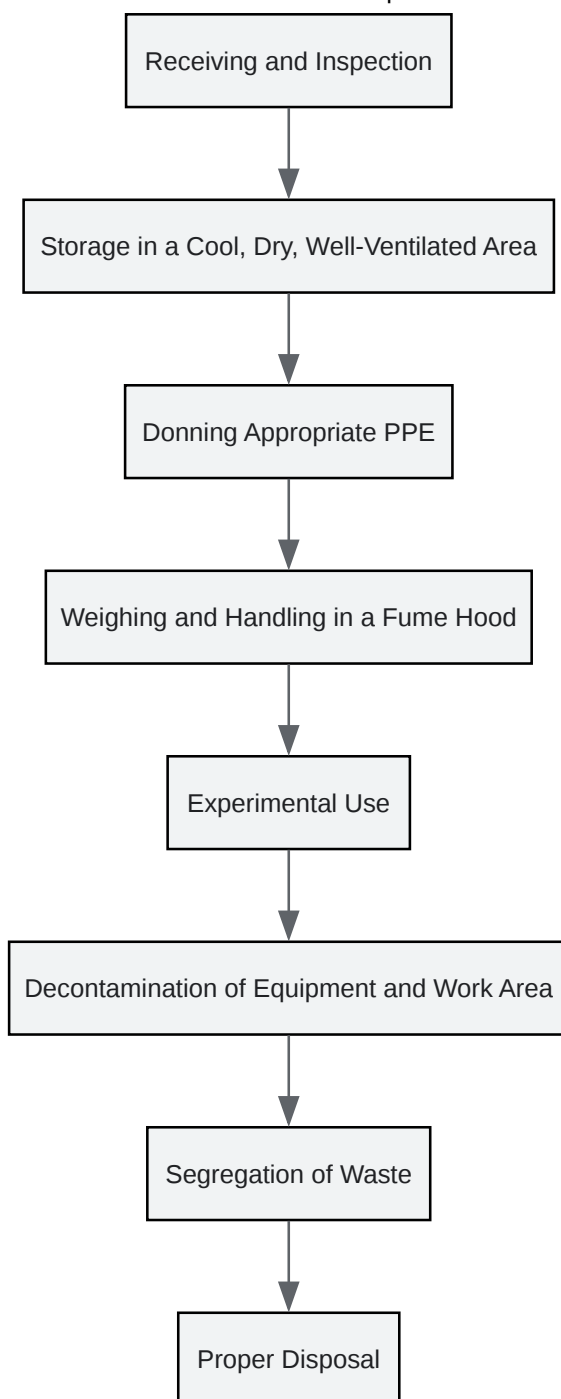
## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and compliance.

## Experimental Workflow

The following diagram outlines the standard operating procedure for handling **6-Bromoisoquinoline-1-carbonitrile** from receipt to disposal.

## Experimental Workflow for 6-Bromoisoquinoline-1-carbonitrile



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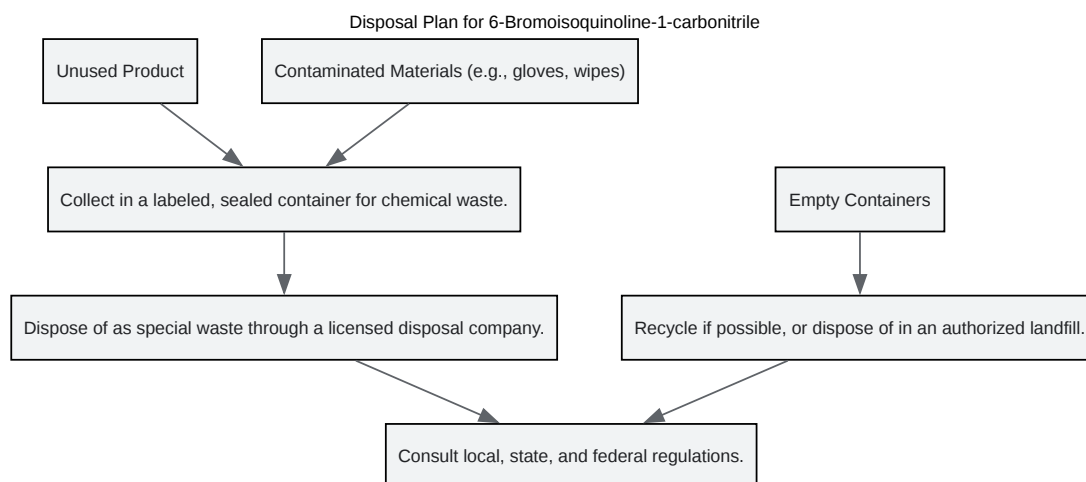
Caption: Step-by-step process for safe handling of **6-Bromoisoquinoline-1-carbonitrile**.

## Step-by-Step Handling Procedures

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage or leaks.
  - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.<sup>[3]</sup>
- Preparation and Handling:
  - Work in a well-ventilated area, preferably a chemical fume hood.<sup>[3]</sup>
  - Before handling, ensure all necessary PPE is correctly worn.
  - Avoid generating dust.<sup>[3]</sup> If the solid is fine, handle it with care to minimize airborne particles.
  - Use dedicated spatulas and weighing boats.
- During Experimentation:
  - Keep the container closed when not in use.
  - Avoid contact with skin, eyes, and clothing.
  - Wash hands thoroughly after handling.<sup>[3]</sup>

## Disposal Plan

Proper disposal of **6-Bromoisoquinoline-1-carbonitrile** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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Caption: Waste stream management for **6-Bromoisoquinoline-1-carbonitrile**.

#### Disposal Guidelines:

- Unused Material and Contaminated Waste:
  - Collect waste in a designated, properly labeled, and sealed container.
  - Arrange for disposal as special waste through a licensed disposal company.<sup>[4]</sup>
  - Consult with your institution's environmental health and safety (EHS) department for specific procedures.
- Empty Containers:
  - Recycle containers if possible.<sup>[3]</sup>

- If recycling is not an option, dispose of them in an authorized landfill according to local regulations.[\[3\]](#)

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[3]</a>
Skin Contact	Take off contaminated clothing and wash it before reuse. Wash skin with plenty of water. If skin irritation occurs, get medical advice/attention. <a href="#">[3]</a>
Inhalation	Remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. <a href="#">[3]</a>
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.
Fire	Use dry chemical, carbon dioxide, water spray, or foam.
Spill	Use dry clean-up procedures and avoid generating dust. Collect residue and place it in sealed containers for disposal. Wash the area with large amounts of water. <a href="#">[3]</a>

This guide is intended to provide essential safety and logistical information. Always refer to the most current Safety Data Sheet (SDS) for **6-Bromoisoquinoline-1-carbonitrile** and consult with your institution's safety officer for any specific questions or concerns.

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